

2-Phenyl-L-phenylalanine structure and chemical properties

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Compound of Interest		
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An In-depth Technical Guide to Phenylalanine and its Derivatives

Introduction

This technical guide provides a comprehensive overview of the structure and chemical properties of L-Phenylalanine, a critical aromatic amino acid. Due to the ambiguity of the term "2-Phenyl-L-phenylalanine," which does not correspond to a standard chemical nomenclature, this document will focus on the well-characterized L-Phenylalanine. Additionally, as a potential interpretation of the user's request, this guide will also discuss the properties of 2-Amino-L-phenylalanine. This guide is intended for researchers, scientists, and professionals in drug development who require detailed chemical and biological information on these compounds.

L-Phenylalanine: Structure and Properties

L-Phenylalanine is an essential α-amino acid that is a fundamental building block of proteins.[1] [2][3] It is characterized by a benzyl side chain, rendering it a nonpolar and hydrophobic molecule.[1][4] The human body cannot synthesize L-Phenylalanine, and it must be obtained from dietary sources such as meat, fish, eggs, and dairy products.[5]

Chemical Structure

The structure of L-Phenylalanine consists of a central chiral carbon atom bonded to an amino group (-NH2), a carboxyl group (-COOH), a hydrogen atom, and a benzyl group (-CH2-C6H5).



[4][5]

Chemical and Physical Properties

The physicochemical properties of L-Phenylalanine are summarized in the table below.

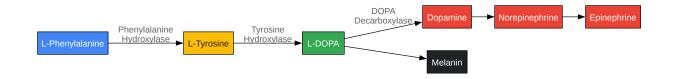
Property	Value	Reference
CAS Number	63-91-2	[1][6][7][8][9][10]
Molecular Formula	C9H11NO2	[5][7][8][9]
Molecular Weight	165.19 g/mol	[7][8][11]
IUPAC Name	(2S)-2-amino-3- phenylpropanoic acid	[1][7]
Melting Point	270-275 °C (decomposes)	[10][12]
Solubility in Water	27 g/L	
pKa1 (Carboxyl)	2.20	[8]
pKa2 (Amino)	9.09	[8]
Isoelectric Point (pI)	5.5	[8]
Appearance	White to off-white crystalline powder	[10][12]
Odor	Odorless	[10][12]

Biological Role and Signaling Pathways

L-Phenylalanine is a precursor for the synthesis of several crucial biomolecules. In the body, it is converted to L-tyrosine by the enzyme phenylalanine hydroxylase.[1][2] L-tyrosine is then a precursor for the synthesis of catecholamine neurotransmitters (dopamine, norepinephrine, and epinephrine) and the pigment melanin.[1][3]

Below is a simplified representation of the metabolic pathway of L-Phenylalanine.





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Metabolic pathway of L-Phenylalanine.

Experimental ProtocolsSynthesis of L-Phenylalanine Derivatives

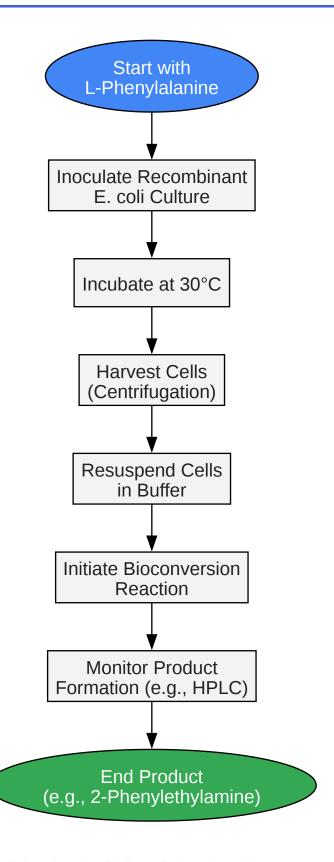
A study by Szilvási and Vértessy (2022) describes a multi-enzyme pathway for the conversion of L-phenylalanine into enantiomerically pure 1,2-amino alcohols.[13] A two-pot, four-step sequential cascade reaction is detailed for the conversion of L-phenylalanine to (R)-1-phenylethane-1,2-diol at a scale of approximately 500 mg.[13] The initial step involves the deamination of L-phenylalanine using overexpressed tyrosine ammonia lyase in E. coli wholecells in a potassium phosphate buffer at pH 8.0.[13]

Bioconversion of L-Phenylalanine

Research by Zhu et al. (2020) outlines the bioconversion of L-phenylalanine into 2-phenylethylamine using recombinant E. coli.[14] The protocol involves the use of resting cells of E. coli MG1655 RARE containing two plasmids to facilitate the conversion. The reaction is carried out at 30°C with an initial L-phenylalanine concentration of 5 mM.[14]

The workflow for a typical bioconversion experiment is illustrated below.





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Generalized workflow for bioconversion.



2-Amino-L-phenylalanine

As "**2-Phenyl-L-phenylalanine**" is not a standard chemical name, it is possible that "2-Amino-L-phenylalanine" was intended. This compound is a derivative of L-phenylalanine with an additional amino group on the phenyl ring.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	35987-78-1	[15]
Molecular Formula	C9H12N2O2	[15]
Molecular Weight	180.2 g/mol	[15]
Boiling Point	383.9 ± 32.0 °C (Predicted)	[15]
Density	1.289 ± 0.06 g/cm3 (Predicted)	[15]
рКа	2.07 ± 0.10 (Predicted)	[15]

Conclusion

L-Phenylalanine is a well-studied essential amino acid with a critical role in protein synthesis and as a precursor to important neurotransmitters and melanin. Its chemical and physical properties are well-documented, providing a solid foundation for its use in research and development. While the query for "2-Phenyl-L-phenylalanine" did not yield a specific compound, the information provided for L-Phenylalanine and its derivative, 2-Amino-L-phenylalanine, offers a comprehensive resource for scientists and researchers in the field. The provided experimental insights and pathway diagrams serve to further elucidate the context in which these molecules are studied and utilized.

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